

UHPLC-MS Methodology for Ertugliflozin Degradation Products

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Compound Focus: Ertugliflozin

CAS No.: 1210344-57-2

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The following table summarizes the optimized chromatographic conditions for the separation of **ertugliflozin** and its five degradation products, achieving a rapid analysis in **4 minutes** [1] [2].

Parameter	Description
Column	Waters Acquity UPLC BEH C18 (50 × 2.1 mm, 1.7 μm) [1] [2]
Mobile Phase A	0.1% Formic acid in water [1] [2]
Mobile Phase B	0.1% Formic acid in acetonitrile [1] [2]
Gradient Program	Time (min)/%B: 0/3, 0.5/3, 2.5/98, 3.5/98, 3.6/3, 4/3 [1] [2]
Flow Rate	0.4 mL/min [1] [2]
Column Temperature	35 °C [1] [2]
Injection Volume	0.5 μL [1] [2]
Sample Temperature	10 °C [1] [2]
Run Time	4.0 min [1] [2]

Mass spectrometric detection was performed using a single quadrupole mass detector with an electrospray ionization (ESI) source. The method utilized **dual polarity (positive and negative mode)** with a scan range from 100 to 1200 Daltons (Da). Key source parameters included a desolvation temperature of **350 °C**, a desolvation gas flow of **700 L/h**, and a cone gas flow of **60 L/h** [1] [2].

For definitive structural characterization, **High-Resolution Mass Spectrometry (HRMS)** was employed using a Thermo Q Exactive Orbitrap mass spectrometer. The system was operated with a spray voltage of 3.5 kV, capillary temperature of 270 °C, and auxiliary gas heater temperature of 440 °C [1] [2].

Identified Degradation Products

Forced degradation studies conducted as per ICH guidelines revealed that **ertugliflozin** is relatively stable under thermal, photolytic, and alkaline hydrolysis conditions but undergoes significant degradation under **acidic and oxidative stress** [1] [2]. The following table lists the five novel degradation products (DPs) identified and characterized.

Degradation Product	Stress Condition	Molecular Formula	[M+H] ⁺ m/z Calculated	[M+H] ⁺ m/z Observed	Mass Error (ppm)
DP-1	Acid Hydrolysis	C ₂₅ H ₃₀ ClNO ₈	508.1738	508.1724	-1.77 [1]
DP-2	Acid Hydrolysis	C ₂₁ H ₁₉ ClO ₄	371.1050	371.1037	-2.05 [1]
DP-3	Acid Hydrolysis	C ₂₃ H ₂₁ ClO ₅	413.1156	413.1139	-2.82 [1]
DP-4	Acid Hydrolysis	C ₂₁ H ₁₈ Cl ₂ O ₃	389.0711	389.0694	-2.95 [1]
DP-5	Oxidative Hydrolysis	C ₂₀ H ₂₁ ClO ₇	409.1054	409.1037	-2.92 [1]

Experimental Protocol

This section provides a step-by-step protocol for conducting forced degradation studies and analyzing the products based on the cited research [1] [2] [3].

Materials and Reagents

- **API: Ertugliflozin** active pharmaceutical ingredient (API).
- **Chemicals:** Hydrochloric acid (HCl), sodium hydroxide (NaOH), hydrogen peroxide (H₂O₂) (30%), all analytical grade.
- **Solvents:** Acetonitrile (HPLC grade), formic acid (LC-MS grade).
- **Water:** Milli-Q water or equivalent.

Forced Degradation Studies

Prepare separate stress conditions as follows. The specific concentrations and durations should be optimized to achieve 10-20% degradation.

- **Acid Hydrolysis:** Treat **ertugliflozin** with **0.1-1.0 M HCl** at room temperature or elevated temperatures (e.g., 60°C) for a specified time.
- **Oxidative Hydrolysis:** Treat **ertugliflozin** with **1-3% H₂O₂** at room temperature for a specified time.
- **Neutral & Base Hydrolysis:** Treat with water and **0.1-1.0 M NaOH**, respectively.
- **Thermal & Photolytic Stress:** Expose the solid API to dry heat (e.g., 105°C) and UV/visible light as per ICH Q1B.

Quenching:

- **Acidic Samples:** Neutralize with a saturated solution of ammonium carbonate ((NH₄)₂CO₃) [3].
- **Oxidative Samples:** Dilute with the mobile phase to stop the reaction [3].

Sample Preparation

- Dissolve and dilute the stressed samples (and a control) in a 1:1 (v/v) mixture of water and acetonitrile to achieve a final concentration of approximately **1 mg/mL** of **ertugliflozin** [1] [2].

- Filter the solutions through a 0.22 µm membrane filter before UHPLC injection.

UHPLC-MS Analysis

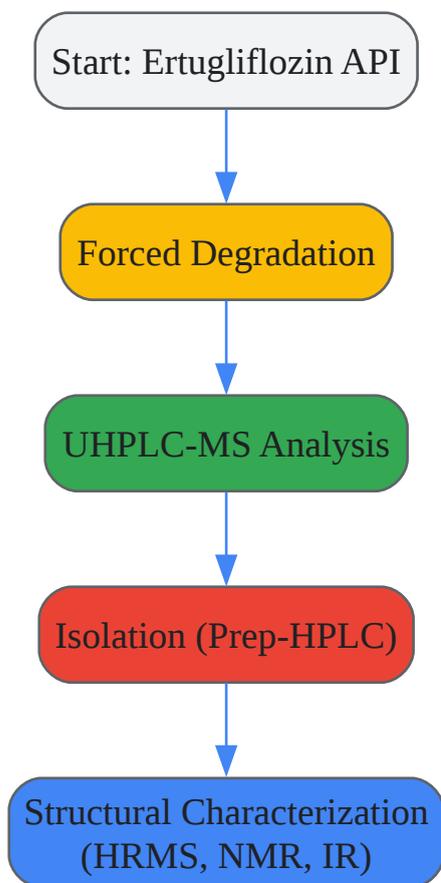
- Follow the chromatographic and mass spectrometric conditions listed in the methodology table above.
- Use the described gradient for elution.

Degradant Isolation and Characterization

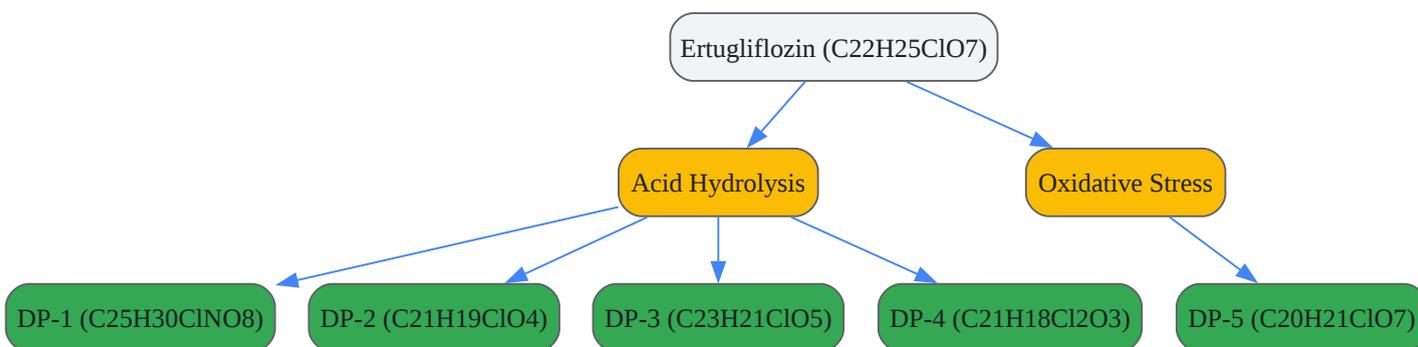
- **Isolation:** Isolate individual degradation products from the bulk degradation mixture using **semi-preparative HPLC** (e.g., Luna C18 column, 150 x 25 mm, 5 µm). Collect pure fractions and lyophilize [1] [3].
- **Structural Elucidation:** Characterize the isolated solids using a combination of techniques:
 - **HRMS:** For accurate mass and fragmentation patterns [1] [2].
 - **NMR Spectroscopy:** Record ¹H, ¹³C, and 2D NMR (e.g., in DMSO-*d*₆) for definitive structural confirmation [1] [2].
 - **FT-IR:** To identify functional groups [1] [2].

Workflow and Degradation Pathway Visualization

The following diagrams outline the overall experimental workflow and the logical relationship between stress conditions and the resulting degradation products.



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Conclusion

The developed UHPLC-MS method is a robust, stability-indicating tool capable of separating **ertugliflozin** from its five novel degradation products in a short 4-minute runtime [1] [2]. The application of hyphenated techniques like HRMS and NMR provides concrete structural confirmation of the degradants, which is crucial for understanding drug stability and developing safe pharmaceutical products.

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References

1. Identification, isolation, and structural characterization of novel forced... [pmc.ncbi.nlm.nih.gov]
2. Identification, isolation, and structural characterization of ... [nature.com]
3. Identification, Isolation, and Structural... | Research Square [researchsquare.com]

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